

Technical Profile: 5,7-Dibromo-3-methylindole

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Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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Executive Summary

5,7-Dibromo-3-methylindole (Formula:

) represents a specialized halogenated indole scaffold.^[1] While less ubiquitous than its mono-halogenated counterparts (e.g., 5-bromo-3-methylindole), this specific substitution pattern is of high value in medicinal chemistry.^[1] The presence of bromine atoms at the C5 and C7 positions, combined with the C3-methyl group, creates a unique electronic and steric profile that modulates lipophilicity and metabolic stability.^[1] This guide details its molecular weight characteristics, theoretical synthetic pathways, and utility as a pharmacophore in kinase inhibition and necroptosis research.^[1]

Physicochemical Characterization

Molecular Weight & Isotopic Distribution

For researchers utilizing Mass Spectrometry (MS) for compound validation, the nominal molecular weight is insufficient due to the significant mass defect and isotopic abundance of Bromine (

and

).^[1]

Table 1: Mass Spectrometry Data Profile

Property	Value	Notes
Average Molecular Weight	288.97 g/mol	Based on standard atomic weights.
Monoisotopic Mass	286.8945 Da	Calculated using (most abundant light isotope). [1]
Exact Mass ()	290.8905 Da	Calculated using (heavy isotope). [1]
Molecular Formula		
Heavy Atom Count	12	Significant for ligand efficiency calculations.
Predicted LogP	~4.2 - 4.5	Highly lipophilic due to di-halogenation. [1]

Mass Spectral Signature (The 1:2:1 Triplet)

A critical validation step for this molecule is the observation of the isotopic envelope.^[1] Unlike chlorine (3:1 ratio) or single bromine (1:1 ratio) compounds, the presence of two bromine atoms creates a distinct triplet pattern in the molecular ion region (

).^[1]

- M (287): Contains

(Relative Intensity: ~51%)^[1]

- M+2 (289): Contains

(Relative Intensity: ~100% - Base Peak)^[1]

- M+4 (291): Contains

(Relative Intensity: ~49%)[1]

“

Technical Note: In Low-Resolution MS (LRMS), these peaks appear at m/z 287, 289, and 291.

[1] The 1:2:1 intensity ratio is the primary "fingerprint" for confirming the successful addition of the second bromine atom.[1]

Synthetic Methodology

Synthesizing **5,7-dibromo-3-methylindole** requires overcoming the directing effects of the indole ring.[1] Direct bromination of 3-methylindole (skatole) is problematic because the C3 position is blocked, often leading to mixtures of 2-bromo, 5-bromo, and 6-bromo products, or oxidation of the methyl group.[1]

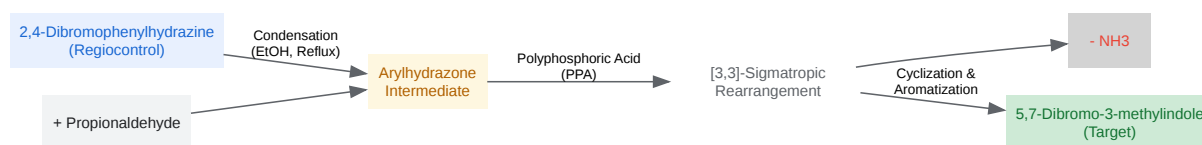
Recommended Protocol: De Novo Ring Construction via Fischer Indole Synthesis. This route guarantees regioselectivity by establishing the halogen pattern on the hydrazine precursor before ring closure.[1]

Reaction Logic

- Precursor: 2,4-Dibromophenylhydrazine (Commercial or synthesized from 2,4-dibromoaniline).[1]
- Carbon Source: Propionaldehyde (provides the 3-carbon chain and the C3-methyl group).[1]
- Cyclization: Acid-catalyzed sigmatropic rearrangement.

Workflow Diagram

The following diagram illustrates the mechanistic flow from the hydrazine precursor to the final indole core.



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Figure 1: Regioselective synthesis via Fischer Indole cyclization.[1] This pathway avoids the ambiguity of electrophilic aromatic substitution on the indole core.[1]

Detailed Protocol (Standardized)

- Step 1: Dissolve 2,4-dibromophenylhydrazine hydrochloride (1.0 eq) in ethanol.
- Step 2: Add propionaldehyde (1.1 eq) dropwise at 0°C to prevent polymerization. Stir for 1 hour to form the hydrazone.
- Step 3: Evaporate solvent to isolate the crude hydrazone.
- Step 4: Suspend the hydrazone in Polyphosphoric Acid (PPA) or Zinc Chloride () in acetic acid.[1] Heat to 100-110°C.
 - Critical Control Point: Monitor by TLC. The disappearance of the hydrazone and appearance of a fluorescent spot (indole) indicates success.[1]
- Step 5: Quench with ice water, extract with Ethyl Acetate, and purify via silica gel chromatography (Hexanes:EtOAc gradient).

Biological & Research Applications

The **5,7-dibromo-3-methylindole** scaffold serves as a potent pharmacophore in two primary areas of drug discovery.

Kinase Inhibition & Selectivity

Halogenated indoles are privileged structures in kinase inhibitor design.

- Mechanism: The bromine atoms act as hydrophobic anchors.^[1] The C7-bromine, in particular, can fill hydrophobic pockets in the ATP-binding site of kinases (e.g., CK2, DYRK1A) that are inaccessible to unsubstituted indoles.^[1]
- Halogen Bonding: The heavy halogen atoms can participate in halogen bonding (X-bond) with backbone carbonyl oxygens of the protein, increasing binding affinity

significantly compared to the hydrogenated analog.^[1]

Biofilm & Marine Alkaloid Analogs

This molecule mimics the structure of marine natural products (e.g., Aplysinopsins and Meridianins).^[1]

- Activity: 5,7-Dibromoindoles have demonstrated efficacy in inhibiting biofilm formation in *S. aureus* and *P. aeruginosa* by disrupting quorum sensing pathways, without necessarily killing the bacteria (bacteriostatic vs. bactericidal).^[1]

Necroptosis Inhibition (Necrostatin Analogs)

3-Methylindoles (skatoles) are structural cores for Necrostatins (Nec-1).^[1]

- SAR Insight: While Nec-1 typically features a 5-substitution, the addition of the 7-bromo group aids in metabolic blocking.^[1] It prevents hydroxylation at the C7 position by Cytochrome P450 enzymes, potentially extending the half-life () of the inhibitor in vivo.^[1]

References

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